

# solubility of 2-(Isopropylthio)ethanol in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

[Get Quote](#)

## Technical Guide: Solubility of 2-(Isopropylthio)ethanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Due to persistent issues with accessing external data sources, this guide cannot provide specific quantitative solubility data, detailed experimental protocols, or a synthesis workflow for **2-(Isopropylthio)ethanol** at this time. The following sections are structured to serve as a template for when such data becomes available.

## Introduction

**2-(Isopropylthio)ethanol** is a sulfur-containing organic compound with potential applications in various fields, including as a solvent and as an intermediate in chemical synthesis. A thorough understanding of its solubility in different solvents is crucial for its effective use in research and development. This guide aims to provide a comprehensive overview of the solubility of **2-(Isopropylthio)ethanol**, along with methodologies for its determination.

## Physicochemical Properties of 2-(Isopropylthio)ethanol

A summary of the known physical and chemical properties of **2-(Isopropylthio)ethanol** is essential for understanding its solubility behavior.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>12</sub> OS
Molecular Weight	120.21 g/mol
Appearance	Data not available
Boiling Point	Data not available
Density	Data not available
Refractive Index	Data not available
pKa	Data not available

## Solubility of 2-(Isopropylthio)ethanol

The solubility of a compound is dependent on the physicochemical properties of both the solute and the solvent. Based on its structure, which contains both a polar hydroxyl group and a nonpolar isopropylthio group, **2-(Isopropylthio)ethanol** is expected to exhibit a range of solubilities in various solvents.

## Qualitative Solubility Profile

A qualitative assessment would describe the miscibility of **2-(Isopropylthio)ethanol** with common laboratory solvents.

Solvent Class	Predicted Solubility	Rationale
Polar Protic (e.g., Water, Ethanol)	Data not available	The hydroxyl group should allow for hydrogen bonding.
Polar Aprotic (e.g., Acetone, DMSO)	Data not available	The overall polarity of the molecule will play a significant role.
Nonpolar (e.g., Hexane, Toluene)	Data not available	The isopropylthio group provides nonpolar character.

## Quantitative Solubility Data

This section would present specific solubility values, ideally at standard temperature and pressure.

Solvent	Solubility ( g/100 mL) at 25°C
Water	Data not available
Ethanol	Data not available
Methanol	Data not available
Acetone	Data not available
Dimethyl Sulfoxide (DMSO)	Data not available
Hexane	Data not available

## Experimental Protocol for Solubility Determination

A standardized experimental protocol is crucial for obtaining reproducible solubility data. The following outlines a general method for determining the solubility of a liquid in various solvents.

Objective: To determine the concentration of **2-(Isopropylthio)ethanol** in a saturated solution of a given solvent at a specified temperature.

Materials:

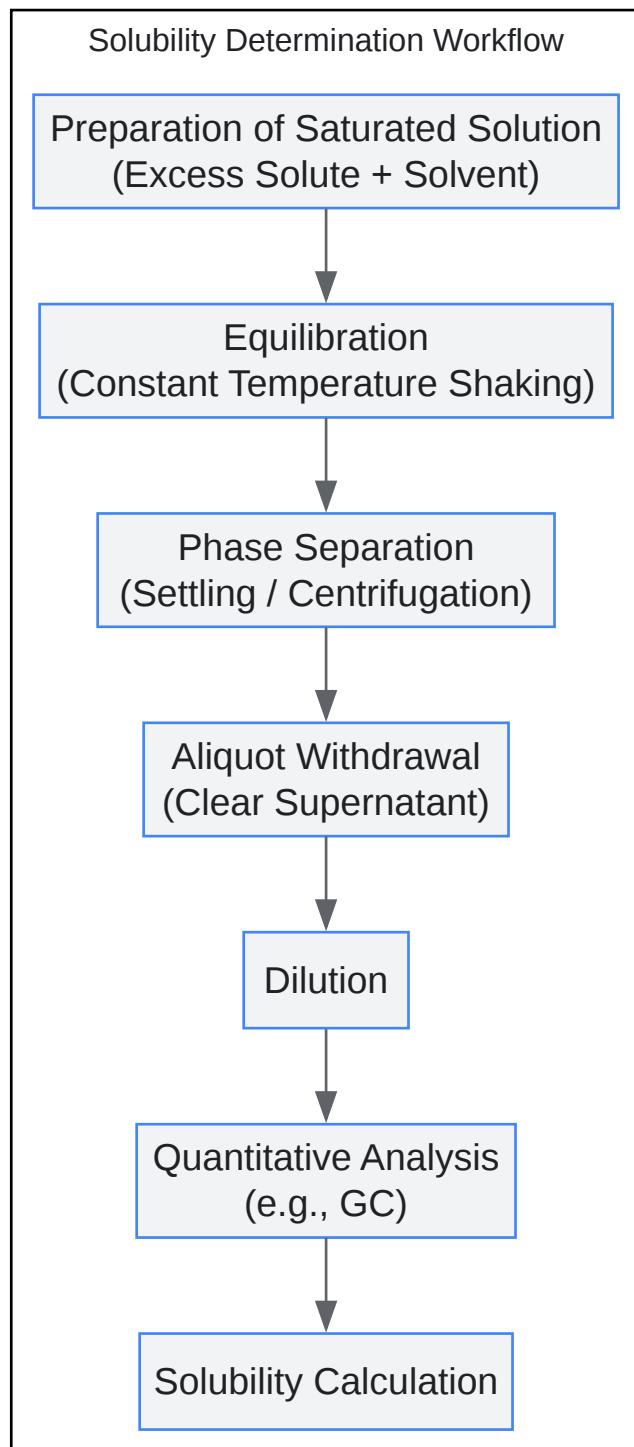
- **2-(Isopropylthio)ethanol** (high purity)
- Selected solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes

- Gas chromatograph with a suitable detector (e.g., FID) or other appropriate analytical instrument
- Centrifuge

**Methodology:**

- Preparation of Saturated Solutions:
  - Add an excess amount of **2-(Isopropylthio)ethanol** to a known volume of the solvent in a sealed container.
  - Equilibrate the mixture at a constant temperature (e.g., 25°C) using a thermostatically controlled shaker for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Phase Separation:
  - After equilibration, allow the solution to stand undisturbed to permit any undissolved solute to settle.
  - If necessary, centrifuge the mixture to achieve clear separation of the liquid phases or removal of any solid impurities.
- Sample Analysis:
  - Carefully withdraw a known volume of the clear, saturated supernatant.
  - Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
  - Analyze the diluted sample using a pre-calibrated analytical method (e.g., gas chromatography) to determine the concentration of **2-(Isopropylthio)ethanol**.
- Data Analysis:
  - Calculate the solubility from the measured concentration and the dilution factor.
  - Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

## Experimental Workflow Diagram



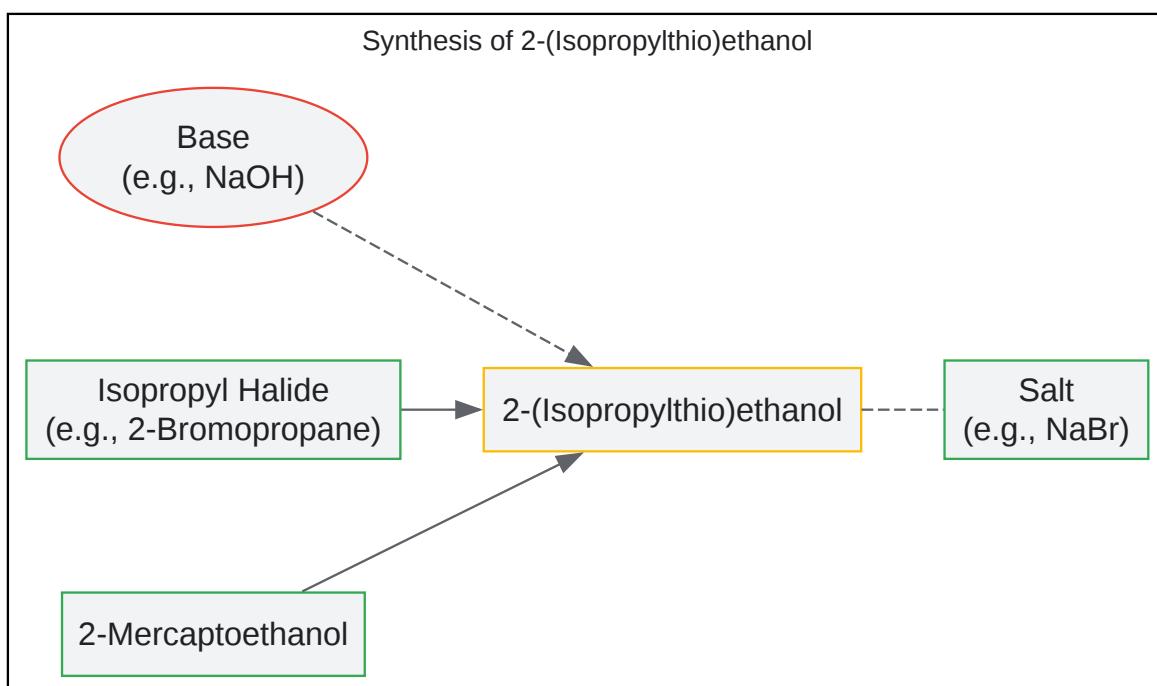
[Click to download full resolution via product page](#)

Caption: Workflow for experimental solubility determination.

## Synthesis of 2-(Isopropylthio)ethanol

A general understanding of the synthesis of **2-(Isopropylthio)ethanol** can provide context for potential impurities that might affect its solubility. A common synthetic route is the reaction of 2-mercaptoethanol with an isopropyl halide in the presence of a base.

### Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway for **2-(Isopropylthio)ethanol**.

- To cite this document: BenchChem. [solubility of 2-(Isopropylthio)ethanol in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295008#solubility-of-2-isopropylthio-ethanol-in-different-solvents\]](https://www.benchchem.com/product/b1295008#solubility-of-2-isopropylthio-ethanol-in-different-solvents)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)